

Safety Data Sheet (SDS) for 4-Chloro-2-ethoxy-5-methylpyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2-ethoxy-5-methylpyrimidine

CAS No.: 1289384-90-2

Cat. No.: B596266

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An In-Depth Technical Guide to the Safe Handling of 4-Chloro-2-ethoxy-5-methylpyrimidine

Disclaimer: As of the compilation of this guide, a specific, verified Safety Data Sheet (SDS) for **4-Chloro-2-ethoxy-5-methylpyrimidine** was not publicly available. The following information has been expertly synthesized and extrapolated from the safety data of structurally analogous compounds, including various chlorinated, ethoxy, and methyl-substituted pyrimidines. This guide is intended to provide a robust safety framework for handling this compound in a research and development setting. All protocols should be adapted to specific laboratory conditions and institutional safety policies.

Introduction: Understanding the Compound Class

4-Chloro-2-ethoxy-5-methylpyrimidine belongs to the class of halogenated pyrimidines, which are pivotal building blocks in medicinal chemistry and drug development. The reactivity of the chloro-substituent, combined with the electronic properties of the pyrimidine ring, makes these compounds versatile intermediates. However, this reactivity also necessitates a thorough understanding of their potential hazards. This guide provides the critical safety information

required for researchers, scientists, and drug development professionals to handle this compound with the utmost care, ensuring both personal safety and experimental integrity.

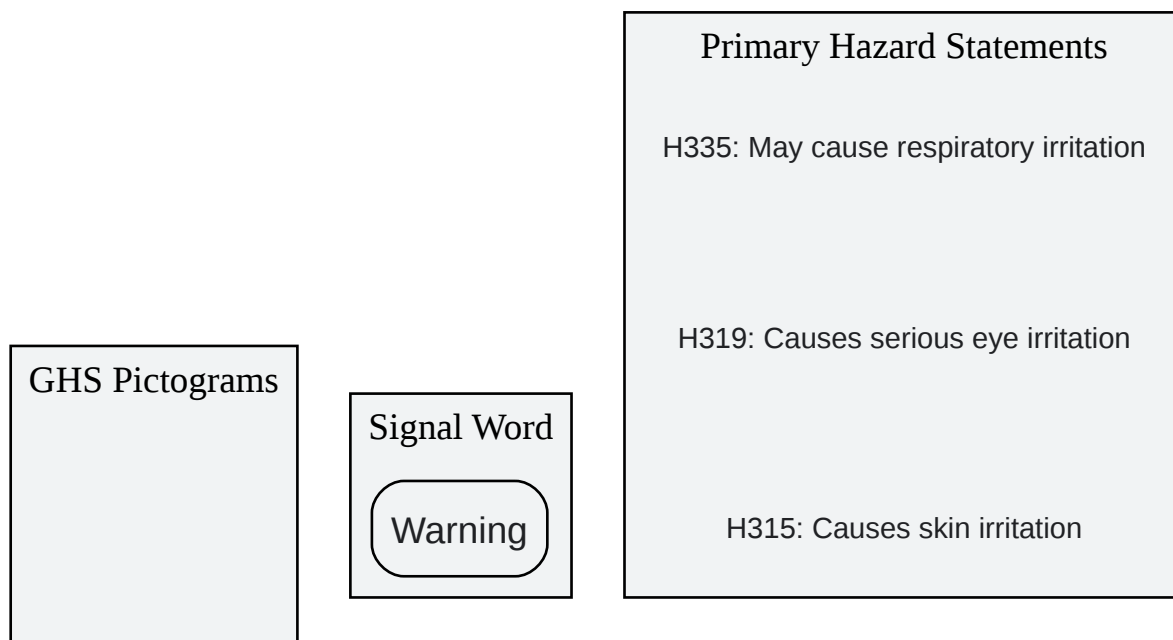
Hazard Identification and GHS Classification

Based on an analysis of related chloro-pyrimidine structures, **4-Chloro-2-ethoxy-5-methylpyrimidine** is anticipated to be classified as a hazardous chemical under the Globally Harmonized System (GHS).^{[1][2][3][4][5][6][7]} The primary hazards are expected to be irritation to the skin and eyes, with potential for respiratory tract irritation.^{[2][3][4][5][6]} Some related compounds also indicate potential for harm if swallowed or inhaled.^{[7][8][9]}

Anticipated GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. ^{[3][4][10]}
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation. ^{[2][3][4][10]}
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation. ^{[2][3][4]}
Acute Toxicity, Oral (Potential)	Category 4	H302: Harmful if swallowed. ^{[5][7][8][9][11]}

The following diagram visually represents the anticipated GHS pictograms and signal word for this compound.



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Caption: Anticipated GHS Pictogram and Hazard Statements.

Proactive Safety: Handling and Storage Protocols

The cornerstone of safety when working with reactive intermediates is preventing exposure. This requires a combination of engineering controls, administrative procedures, and personal protective equipment.

Engineering Controls and Safe Handling

- **Ventilation:** All handling of **4-Chloro-2-ethoxy-5-methylpyrimidine**, including weighing and transfers, must be conducted in a properly functioning chemical fume hood to prevent inhalation of any dust or vapors.[\[12\]](#)[\[13\]](#)
- **Avoiding Contamination:** Use non-sparking tools and establish designated areas for handling this compound to prevent cross-contamination.[\[14\]](#) Avoid any actions that could generate dust.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory.[\[5\]](#)[\[15\]](#) Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[1\]](#)[\[10\]](#)[\[16\]](#)

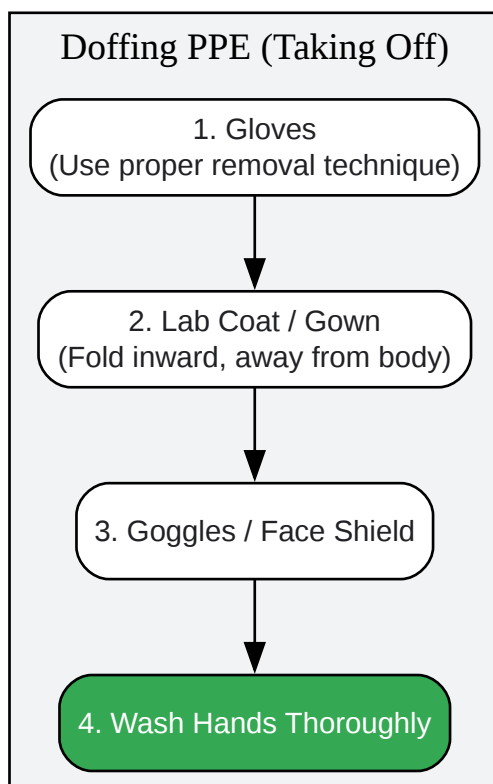
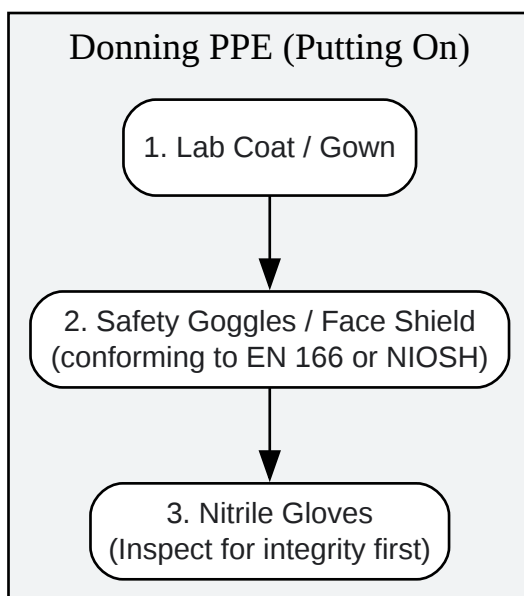
Storage Requirements

Proper storage is critical to maintaining the compound's integrity and preventing hazardous reactions.

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)[\[4\]](#)
[\[17\]](#)[\[18\]](#) Some analogous compounds specify refrigeration (2-8°C).[\[3\]](#)[\[11\]](#)[\[12\]](#)
- Incompatibilities: Keep away from strong oxidizing agents.[\[2\]](#)[\[4\]](#) Also, avoid exposure to heat, open flames, and sources of ignition.[\[12\]](#)[\[17\]](#)
- Container Integrity: Containers must be carefully resealed after use and kept upright to prevent leakage. Check containers regularly for any signs of damage or leaks.[\[15\]](#)

Personal Protective Equipment (PPE): The Last Line of Defense

The use of appropriate PPE is mandatory.[\[13\]](#) The following workflow illustrates the correct procedure for donning and doffing PPE to ensure maximum protection and prevent contamination.



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Caption: Workflow for Donning and Doffing Personal Protective Equipment.

- **Eye and Face Protection:** Wear tightly fitting safety goggles conforming to EU standard EN166 or US NIOSH regulations.[3][19] A face shield may be required for splash hazards.[18]
- **Skin Protection:** A laboratory coat is required.[13] Wear chemically resistant gloves, such as nitrile rubber.[13] Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[5][20] Contaminated clothing should be removed immediately and washed before reuse.[1][4][18]
- **Respiratory Protection:** If working outside a fume hood or if dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is necessary.[1][3][20]

Emergency Procedures: A Self-Validating Response System

Preparedness is key to mitigating the impact of any laboratory incident. Personnel must be familiar with the location and operation of safety showers and eyewash stations.[1]

First-Aid Measures

The following protocols are based on established best practices for chemical exposure.[13][21]

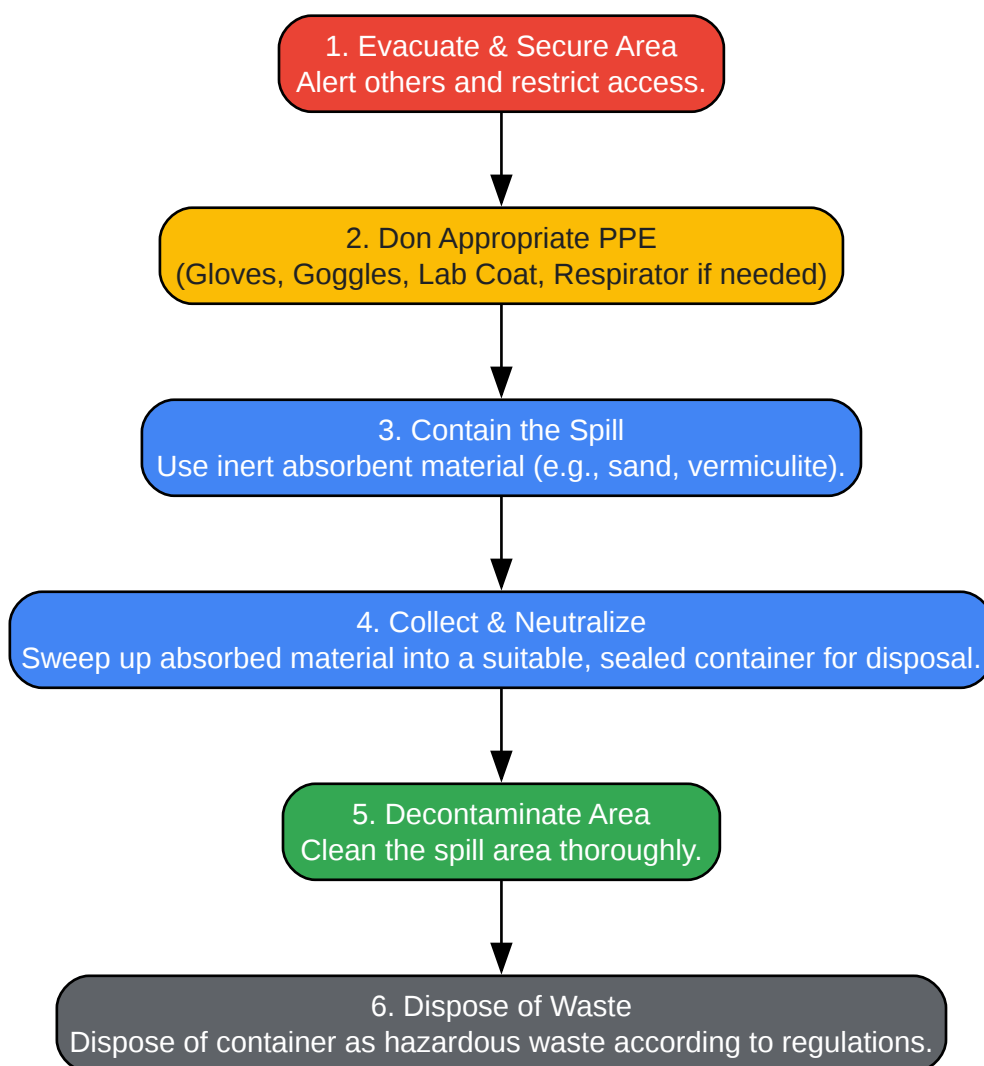
- **Inhalation:** Immediately move the exposed person to fresh air.[1][21] If breathing has stopped or is difficult, perform artificial respiration and seek immediate medical attention.[19][21]
- **Skin Contact:** Promptly remove all contaminated clothing.[21] Immediately wash the affected skin with plenty of soap and water for at least 15 minutes.[1][4][19] If skin irritation occurs or persists, get medical advice.[1][3][4]
- **Eye Contact:** Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][4][21] Remove contact lenses if present and easy to do.[1][4][18] Seek immediate medical attention.[1][21]
- **Ingestion:** Do NOT induce vomiting.[19][20] Rinse the mouth with water.[19][20] Never give anything by mouth to an unconscious person.[19][20] Call a physician or Poison Control Center immediately.[14][19]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, alcohol-resistant foam, or a water spray.[\[2\]](#)[\[4\]](#)[\[19\]](#)[\[20\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride (HCl) gas.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[\[1\]](#)[\[2\]](#)[\[19\]](#)

Accidental Release Measures

In the event of a spill, the following workflow should be initiated to ensure a safe and effective cleanup.



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Caption: Step-by-step workflow for responding to a chemical spill.

The primary steps are to ensure personal safety, prevent the spill from spreading, and collect the material for proper disposal.[1][3][15] Do not allow the material to enter drains or waterways.[3][5][15][20] All waste must be disposed of in accordance with local, state, and federal regulations.[10][17]

Physical and Chemical Properties

While specific data for **4-Chloro-2-ethoxy-5-methylpyrimidine** is not available, the table below provides data for a closely related compound, 4-Chloro-2-methylpyrimidine, to serve as an estimate.

Property	Estimated Value (based on 4-Chloro-2-methylpyrimidine)	Source
Molecular Formula	C5H5ClN2	[4]
Molecular Weight	128.56 g/mol	[4][8]
Appearance	White to brown powder or crystals	
Melting Point	55 - 59 °C	

Stability and Reactivity

- Chemical Stability: The compound is expected to be stable under recommended storage conditions.[2]
- Conditions to Avoid: Avoid exposure to excess heat, moisture, light, and incompatible materials.[2]
- Incompatible Materials: Strong oxidizing agents.[2][4]
- Hazardous Decomposition Products: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas.[1][2][4]
- Hazardous Reactions: Hazardous polymerization is not expected to occur.[2]

Toxicological Information

No specific toxicological studies have been conducted on **4-Chloro-2-ethoxy-5-methylpyrimidine**. The hazard assessment is based on its classification as a skin, eye, and respiratory irritant, analogous to similar compounds.[1][3][4] Chronic health effects from long-term occupational exposure have not been determined, but cumulative effects may be possible.[6][15]

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